

Structural Validation & Analytical Comparison Guide: 5-(4-Hydroxyphenyl)nicotinic Acid

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Compound of Interest

Compound Name: 5-(4-Hydroxyphenyl)nicotinic acid

CAS No.: 1181566-40-4

Cat. No.: B1498888

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Executive Summary

5-(4-Hydroxyphenyl)nicotinic acid is a critical biaryl scaffold often utilized in kinase inhibitor discovery and as a metabolite in pharmacological studies. Its structural integrity hinges on the precise regiochemistry of the Suzuki-Miyaura coupling between the pyridine core and the phenol ring.

This guide challenges the reliance on simple 1D NMR for this molecule, which often leads to ambiguous assignments due to the overlapping aromatic region and the specific meta-substitution pattern of the pyridine ring. Instead, we advocate for a Self-Validating Analytical Workflow integrating 2D NMR (HMBC/NOESY) and HRMS to unequivocally confirm the 5-position substitution and rule out common regioisomeric impurities (e.g., 6-substituted isomers).

Comparative Analysis of Analytical Methods

The following table objectively compares the utility of standard analytical techniques for this specific biaryl system.

Method	Specificity for Regioisomers	Resource Intensity	Verdict
1D 1H NMR	Moderate	Low	Insufficient alone. The pyridine protons (H2, H4, H6) appear as singlets/doublets with small coupling constants (Hz), making them difficult to distinguish from potential impurities without 2D correlation.
2D NMR (HMBC)	High	Medium	The Gold Standard. Unambiguously links the phenyl ring protons to the pyridine carbons, confirming the C5-C1' bond connectivity.
HRMS (ESI)	Low	Low	Supportive only. Confirms molecular formula () but cannot distinguish between 5-(4-hydroxyphenyl) and 6-(4-hydroxyphenyl) isomers.
SC-XRD	Absolute	High	Ultimate Proof. Requires single crystals, which can be difficult to grow for zwitterionic nicotinic

acid derivatives due to
poor solubility.

Detailed Experimental Protocol

Phase 1: Synthesis Context (The Source of Impurity)

To understand what we are confirming, we must understand the origin. This molecule is synthesized via a Suzuki-Miyaura coupling of 5-bromonicotinic acid and 4-hydroxyphenylboronic acid.

- Primary Risk: Homocoupling of boronic acid (4,4'-biphenol) and unreacted 5-bromonicotinic acid.
- Regio-Risk: If the starting material was 2,5-dibromopyridine (followed by carboxylation), a 2-substituted impurity is possible.

Phase 2: Sample Preparation (Critical)

- Solvent: Use DMSO-d6 (
 - Causality: Nicotinic acid derivatives are often zwitterionic and insoluble in . DMSO-d6 also slows proton exchange, allowing observation of the phenolic -OH and carboxylic -COOH protons, which are valuable diagnostic handles.
- Concentration: 10-15 mg in 0.6 mL solvent. Filter through a glass wool plug to remove inorganic Pd residues (which cause line broadening).

Phase 3: The Self-Validating NMR Logic

This protocol relies on the specific coupling constants of the pyridine ring to self-validate the structure.

Step 3.1: ¹H NMR Assignment (500 MHz recommended)

- The Phenol Ring (Easy): Look for the classic

system (two doublets,

Hz) integrating to 2 protons each.

- The Pyridine Ring (Hard): You will see three distinct signals in the aromatic region.
 - H2: Most deshielded (approx. 9.0 ppm). Appears as a doublet (Hz) or singlet. Located between N and COOH.
 - H6: Deshielded (approx. 8.8 ppm). Appears as a doublet (Hz). Located between N and the Phenyl ring.
 - H4: (approx. 8.4 ppm). Appears as a triplet (Hz). It couples to both H2 and H6.
 - Validation Check: If you see a large coupling constant (Hz) on the pyridine ring, you likely have the 6-substituted isomer (implying ortho-coupling), and the batch should be rejected.

Step 3.2: 2D NMR Confirmation (HMBC)

Run a Heteronuclear Multiple Bond Correlation (HMBC) experiment optimized for long-range couplings (

Hz).

- The "Smoking Gun" Signal: Look for a cross-peak between the Phenol H2'/H6' protons and the Pyridine C5 carbon.
- Interpretation: If the phenyl protons correlate to a quaternary carbon that also correlates to the pyridine H4 and H6, the connection at Position 5 is confirmed.

Data Presentation: Expected Spectral Values

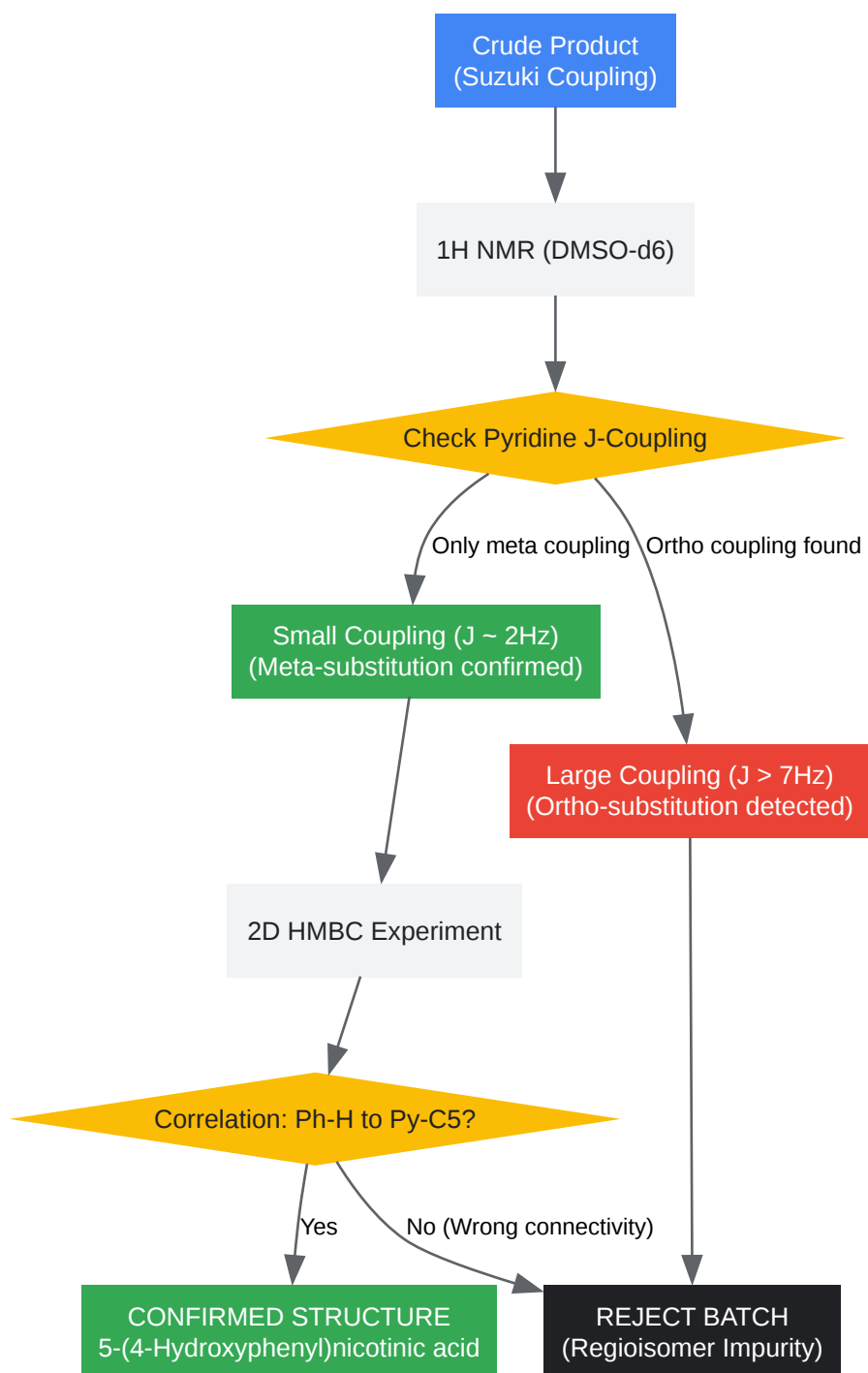
Position	Type	Expected Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
COOH	OH	13.0 - 13.5	Broad s	-	Exchangeable acidic proton
Py-H2	CH	9.05	d	1.8	to N, to COOH
Py-H6	CH	8.85	d	2.0	to N, to Aryl
Py-H4	CH	8.40	dd (t)	1.8, 2.0	to N, between substituents
Ph-H2',6'	CH	7.60	d	8.6	Ortho to Pyridine linkage
Ph-H3',5'	CH	6.90	d	8.6	Ortho to Hydroxyl group
Ph-OH	OH	9.80	s	-	Phenolic OH (visible in DMSO)

Note: Shifts are estimated for DMSO-d6. Exact values may vary by ppm depending on concentration and temperature.

Visualization of Workflows

Diagram 1: The Analytical Logic Tree

This diagram illustrates the decision-making process for confirming the structure.

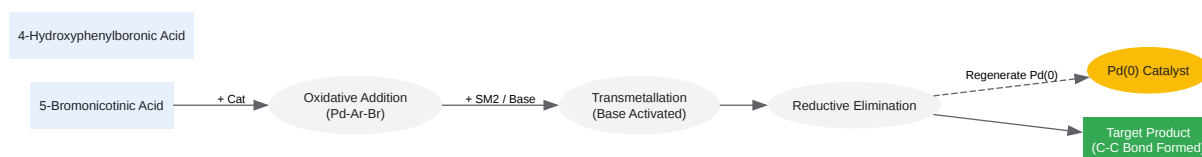


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Caption: Decision tree for distinguishing the target 5-substituted product from potential 6-substituted regioisomers using J-coupling analysis.

Diagram 2: Suzuki-Miyaura Coupling Pathway

Understanding the mechanism clarifies where impurities (homocoupling vs. regioisomers) originate.



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Caption: Simplified Suzuki-Miyaura catalytic cycle showing the convergence of the pyridine and phenol fragments.

References

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